

A Technical Guide to the Discovery and Synthesis of Cytokinin Ribosides

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Compound of Interest

Compound Name: 8-Azakinetin riboside

Cat. No.: B12369951

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Disclaimer: A thorough review of the scientific literature indicates that "**8-azakinetin riboside**" is not a recognized or documented compound. Kinetin is a well-established cytokinin, a class of plant hormones. The nomenclature "8-aza" suggests a chemical modification where a carbon atom at the 8th position of the purine ring is substituted with a nitrogen atom. While 8-azapurines are a known class of compounds, the specific combination of "8-azakinetin" and its corresponding riboside does not appear in publicly available research.

This guide will, therefore, provide a comprehensive technical overview of the discovery, synthesis, and biological significance of the broader class of cytokinin ribosides. This information will be valuable for researchers, scientists, and drug development professionals interested in this important class of molecules.

Discovery and Significance of Cytokinin Ribosides

Cytokinins are a class of plant hormones that promote cell division (cytokinesis) in plant roots and shoots.[1][2] They are involved in numerous physiological processes, including cell growth and differentiation, shoot and root morphogenesis, delay of leaf senescence, and nutrient mobilization.[2] Cytokinins exist in various forms, including free bases, ribosides, ribotides, and glucosides.[3]

Cytokinin ribosides, which are N9-ribosylated forms of cytokinin bases, are considered key components in cytokinin metabolism, transport, and sensitivity.[4] While free bases are generally considered the most active forms that bind to cytokinin receptors to initiate signaling,

ribosides play crucial roles as transport and storage forms.^[3]^[4] They are translocated throughout the plant and can be converted to the active free-base forms.^[4]^[5]

Synthesis of Cytokinin Ribosides

The synthesis of cytokinin ribosides can be achieved through both chemical and enzymatic methods.

Chemical Synthesis

Chemical synthesis of N6-substituted purine ribosides, including cytokinin ribosides, typically involves the glycosylation of a purine base with a protected ribose derivative. A common approach is the Vorbrüggen glycosylation, which uses silylated heterocyclic bases and a protected ribofuranose acetate in the presence of a Lewis acid catalyst.

Enzymatic Synthesis

Enzymatic synthesis offers a highly specific and efficient alternative to chemical methods for producing cytokinin ribosides. Purine nucleoside phosphorylases (PNPs) are often employed to catalyze the transfer of a ribose group from a donor like ribose-1-phosphate to a purine base.^[6] This method can be highly regioselective, yielding the desired N9-riboside.

Method	Key Reagents/Enzymes	General Description	Advantages	Disadvantages
Chemical Synthesis (e.g., Vorbrüggen Glycosylation)	Silylated purine base, 1-O-acetyl-2,3,5-tri-O-benzoyl-β-D-ribofuranose, Lewis acid (e.g., TMSOTf)	Condensation reaction between a silylated purine and a protected ribose derivative.	Versatile for a wide range of purine analogs.	Often requires protection and deprotection steps, may produce anomeric mixtures.
Enzymatic Synthesis	Purine Nucleoside Phosphorylase (PNP), Ribose-1-phosphate, Purine base	Enzymatic transfer of a ribosyl group to the N9 position of the purine base.	High regioselectivity and stereoselectivity, mild reaction conditions.	Enzyme availability and substrate specificity can be limiting.

Biological Activity and Signaling Pathways

Cytokinin ribosides are integral to the complex network of cytokinin signaling that governs plant development.

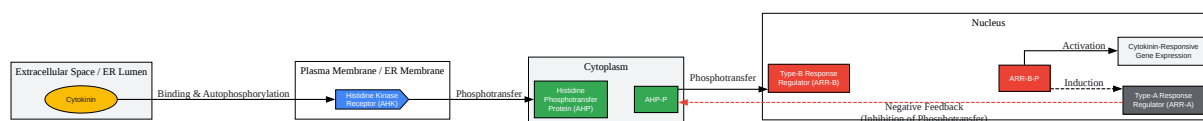
Role in Plant Development

Cytokinin ribosides are transported from the roots to the shoots via the xylem and from shoots to roots via the phloem.^[5] This long-distance transport is crucial for coordinating growth and development between different parts of the plant in response to both internal and environmental cues.^{[4][5]} Although generally less active than their free-base counterparts, there is evidence that cytokinin ribosides themselves can have biological activity.^[4]

Cytokinin Signaling Pathway

The cytokinin signaling pathway is a multi-step phosphorelay system similar to bacterial two-component signaling systems.^{[5][7]} The process begins with the binding of the active cytokinin free base to a histidine kinase receptor in the endoplasmic reticulum membrane.^[7] This binding event triggers a series of phosphorylation events that ultimately lead to the activation of

type-B response regulators in the nucleus, which are transcription factors that regulate the expression of cytokinin-responsive genes.[7][8]



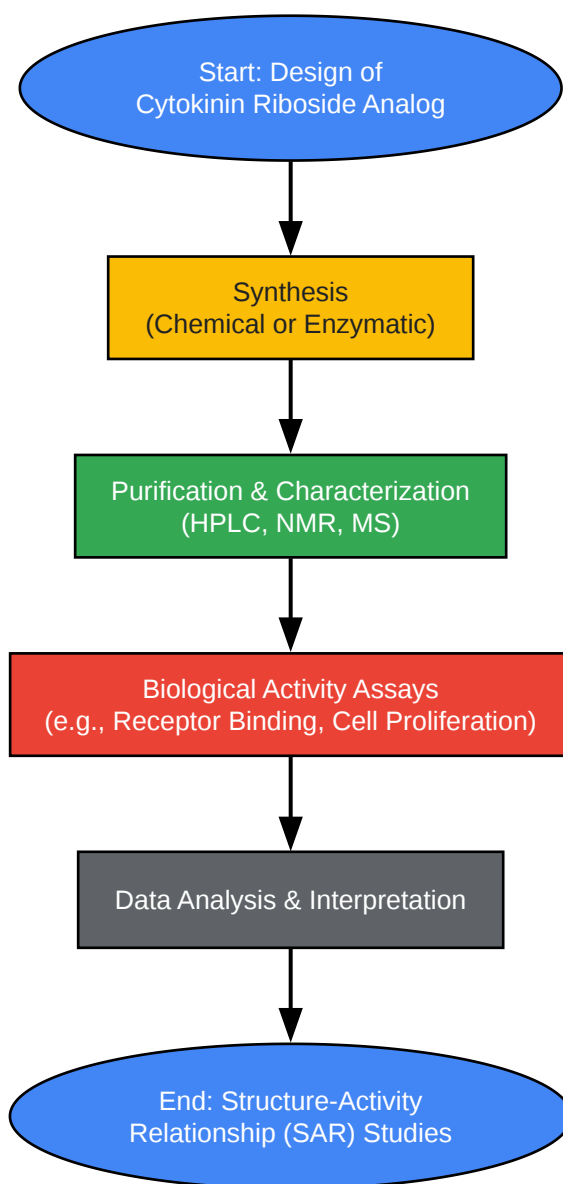
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Cytokinin Signaling Pathway.

Experimental Protocols and Workflows

The synthesis and biological evaluation of cytokinin ribosides involve a series of well-defined experimental procedures.

General Experimental Workflow



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References

- 1. biologydiscussion.com [biologydiscussion.com]

- 2. Biosynthesis of Cytokinin - Dora Agri-Tech [doraagri.com]
- 3. On the biological activity of cytokinin free bases and their ribosides - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Beyond transport: cytokinin ribosides are translocated and active in regulating the development and environmental responses of plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. journals.biologists.com [journals.biologists.com]
- 6. Biochemical and Structural Aspects of Cytokinin Biosynthesis and Degradation in Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. academic.oup.com [academic.oup.com]
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